

# Sourcing High-Purity Linoleic Acid-d4 for Research Applications: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Linoleic Acid-d4*

Cat. No.: *B163651*

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For researchers, scientists, and drug development professionals, securing high-purity reagents is paramount to the accuracy and reproducibility of experimental results. This guide provides a comprehensive overview of reputable suppliers of high-purity **Linoleic Acid-d4**, a deuterated internal standard crucial for the accurate quantification of linoleic acid in various biological matrices. This document outlines key product specifications from various vendors, presents a general experimental workflow for its use, and offers a logical diagram for supplier selection.

## Supplier and Product Specifications

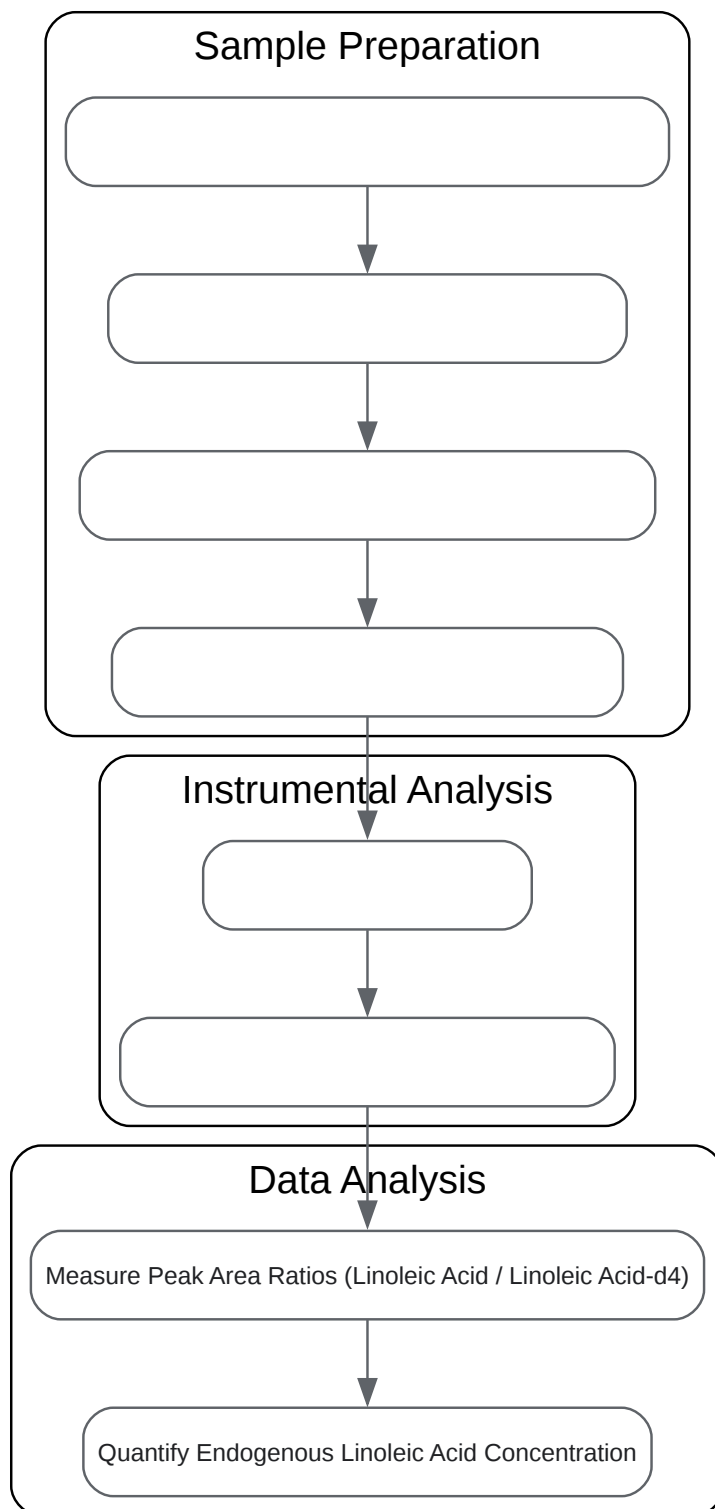
**Linoleic Acid-d4** is primarily used as an internal standard in mass spectrometry-based analyses, such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS), to quantify the endogenous levels of linoleic acid.<sup>[1][2]</sup> The quality and purity of the deuterated standard are critical for achieving reliable and precise measurements. Below is a comparative table of high-purity **Linoleic Acid-d4** available from leading suppliers in the research chemical industry.

Supplier	Product Name	CAS Number	Purity/Isotopic Enrichment	Available Quantities	Format
Cayman Chemical	Linoleic Acid-d4	79050-23-0	≥99% deuterated forms (d1-d4) [1][2][3]	500 µg, 1 mg, 5 mg	A 5 mg/ml solution in methyl acetate
Santa Cruz Biotechnology	Linoleic Acid-d4	79050-23-0	≥98%	Contact for details	Not specified
MedChemExpress	Linoleic acid-d4	79050-23-0	Not specified	500 µg	17.58 mM in Methyl acetate
Avanti Polar Lipids	Linoleic acid (d5)	Not specified	Not specified	Contact for details	Not specified
Toronto Research Chemicals	Linoleic Acid	60-33-3 (non-deuterated)	Not specified	10g (non-deuterated)	Not specified

## Experimental Workflow: Quantification of Linoleic Acid using Linoleic Acid-d4 Internal Standard

The following diagram outlines a typical experimental workflow for the quantification of linoleic acid in a biological sample using **Linoleic Acid-d4** as an internal standard. This process is fundamental in lipidomics and related research areas to ensure the accuracy of the measurements by accounting for sample loss during extraction and instrumental variability.

## Experimental Workflow for Linoleic Acid Quantification



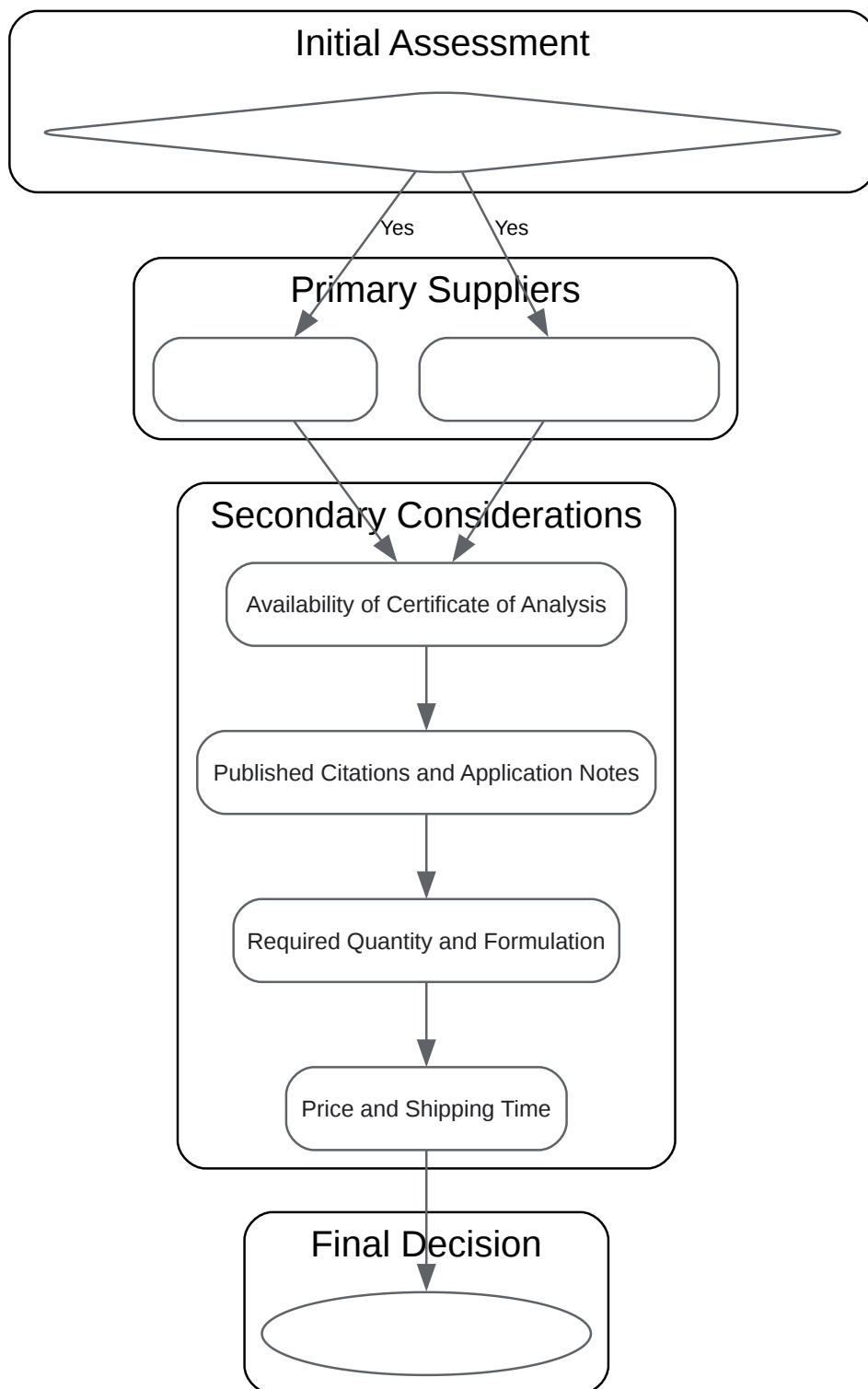
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A generalized workflow for quantifying linoleic acid using a deuterated internal standard.

## Logical Relationship for Supplier Selection

Choosing the right supplier for research-grade **Linoleic Acid-d4** involves considering several factors beyond just the price. The following diagram illustrates a logical decision-making process for selecting a supplier that best fits your research needs.

## Supplier Selection Logic

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## References

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

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